

Essential Safety and Logistics for Handling 2-(Bromomethyl)benzaldehyde

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Compound of Interest

Compound Name: 2-(Bromomethyl)benzaldehyde

Cat. No.: B049007

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This guide provides essential, immediate safety and logistical information for handling **2-(Bromomethyl)benzaldehyde**, including detailed operational and disposal plans.

WARNING: 2-(Bromomethyl)benzaldehyde is a hazardous chemical. It is harmful if swallowed, inhaled, or in contact with skin.^[1] It causes skin irritation and serious eye irritation, and may cause respiratory irritation.^[1] Some sources indicate it can cause severe skin burns and eye damage.^{[2][3][4]} Strict adherence to safety protocols is crucial.

Quantitative Data Summary

A comprehensive understanding of a chemical's properties is the foundation of safe handling. The following table summarizes key quantitative data for **2-(Bromomethyl)benzaldehyde**.

Property	Value	Source
Molecular Formula	C ₈ H ₇ BrO	PubChem ^[1]
Molecular Weight	199.04 g/mol	PubChem ^[1]
CAS Number	60633-91-2	PubChem ^[1]
Appearance	Solid, Powder	Biosynth ^[3]
Melting Point	95 °C	Biosynth ^[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-(Bromomethyl)benzaldehyde** to minimize exposure and ensure personal safety.

Equipment	Specification	Rationale
Eye Protection	Tightly fitting safety goggles or a face shield. [2] [5]	Protects against dust, splashes, and vapors that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton). [6]	Prevents skin contact, which can cause irritation or burns. Gloves must be inspected before use.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator. [2] [3] Use a full-face respirator if exposure limits are exceeded or irritation is experienced. [5]	Protects against inhalation of harmful dust and vapors that can cause respiratory irritation.
Body Protection	A lab coat, chemical-resistant clothing, or coveralls. [3] [5]	Provides a barrier against accidental spills and contact with the skin.

Operational Plan: Handling 2-(Bromomethyl)benzaldehyde

A systematic approach to handling hazardous chemicals is essential. The following three-stage plan provides a step-by-step guide for the safe handling of **2-(Bromomethyl)benzaldehyde**.

1. Pre-Handling Preparations

- Information Review: Thoroughly read and understand the Safety Data Sheet (SDS) for **2-(Bromomethyl)benzaldehyde**.

- **Work Area Setup:** Ensure a well-ventilated work area, preferably a chemical fume hood.^[2]
The area should be clean and free of clutter.
- **Emergency Equipment:** Confirm that a safety shower and eyewash station are readily accessible and in good working order.^{[3][7]}
- **PPE Check:** Inspect all required PPE for integrity and proper fit before entering the work area.
- **Spill Kit:** Have a chemical spill kit readily available that is appropriate for halogenated organic compounds.

2. Handling Procedure

- **Personal Protection:** Don all required PPE before handling the chemical.
- **Weighing and Transfer:**
 - Handle the solid chemical carefully to avoid the formation of dust and aerosols.^[5]
 - If weighing is necessary, do so within the fume hood.
 - Use a spatula or other appropriate tool for transfers. Avoid scooping directly from the container with weighing paper.
- **In Solution:**
 - When dissolving the solid, add it slowly to the solvent to avoid splashing.
 - If the process generates heat, use an ice bath for cooling.
- **General Handling:**
 - Keep the container tightly closed when not in use.^{[2][7]}
 - Avoid contact with skin, eyes, and clothing.^{[3][5]}
 - Do not eat, drink, or smoke in the handling area.^{[2][8]}

3. Post-Handling and Disposal

- Decontamination:
 - Thoroughly clean the work area after handling is complete.
 - Wipe down all surfaces with an appropriate cleaning agent.
- Waste Disposal:
 - Collect all waste material, including contaminated gloves, wipes, and empty containers, in a designated, properly labeled hazardous waste container.[5]
 - The waste container should be a suitable, closed container.[5]
 - Dispose of the waste in accordance with all local, state, and federal regulations for halogenated organic compounds.[5]
- PPE Removal:
 - Remove PPE in the correct order to avoid self-contamination. Generally, gloves are removed last.
 - Wash hands thoroughly with soap and water after removing all PPE.[5]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for safely handling **2-(Bromomethyl)benzaldehyde**.

Workflow for handling 2-(Bromomethyl)benzaldehyde.

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